

Technical Support Center: Understanding N-nitroso-meropenem Degradation Kinetics

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Compound of Interest

Compound Name: *N-nitroso-meropenem*

Cat. No.: *B15811780*

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This technical support center provides guidance for researchers, scientists, and drug development professionals investigating the degradation kinetics of **N-nitroso-meropenem**. The information is presented in a question-and-answer format to directly address potential issues encountered during experimentation.

Disclaimer: As of the last update, specific experimental data on the degradation kinetics and degradation products of **N-nitroso-meropenem** is not extensively available in published literature. The guidance provided herein is based on the known degradation pathways of the parent drug, meropenem, and general principles of nitrosamine chemistry and analysis. Researchers are strongly encouraged to perform specific forced degradation studies to determine the precise degradation profile of **N-nitroso-meropenem**.

Frequently Asked Questions (FAQs)

Q1: What is **N-nitroso-meropenem** and why is its degradation important?

N-nitroso-meropenem is the N-nitroso derivative of the beta-lactam antibiotic, meropenem.[1]
[2] It is classified as a Nitrosamine Drug Substance-Related Impurity (NDSRI).[1] Nitrosamines are a class of compounds that are of significant concern to regulatory agencies like the FDA and EMA due to their potential as genotoxic carcinogens.[3] The U.S. FDA has set an

Acceptable Intake (AI) limit for **N-nitroso-meropenem** of 1500 ng/day, classifying it as a Potency Category 4 NDSRI.[1] Understanding its degradation kinetics is crucial for ensuring the safety, quality, and efficacy of meropenem-containing drug products. This includes identifying factors that may lead to its formation and degradation, as well as characterizing any potential degradation products.

Q2: What are the likely degradation pathways for **N-nitroso-meropenem**?

While specific studies on **N-nitroso-meropenem** are limited, the primary degradation pathway for the parent drug, meropenem, involves the hydrolysis of the β -lactam ring.[4][5][6] It is highly probable that **N-nitroso-meropenem** would also be susceptible to β -lactam ring opening under hydrolytic conditions (acidic and basic). Additionally, the nitroso group can be labile and may be subject to degradation under photolytic or strong oxidizing/reducing conditions.

Q3: What analytical techniques are recommended for studying **N-nitroso-meropenem** degradation?

High-Performance Liquid Chromatography (HPLC) with UV detection is a common and reliable method for monitoring the degradation of beta-lactam antibiotics like meropenem.[4][7] For the sensitive and specific detection of nitrosamines, Liquid Chromatography-Mass Spectrometry (LC-MS/MS) is the preferred technique due to its ability to detect trace levels of impurities.[3][8][9] A stability-indicating analytical method should be developed and validated to separate **N-nitroso-meropenem** from its potential degradation products and the parent drug, meropenem.

Troubleshooting Guide

Problem	Potential Cause(s)	Recommended Solution(s)
Poor peak shape or resolution in HPLC analysis	Inappropriate mobile phase pH or composition.	Optimize the mobile phase. For beta-lactams, a pH around 6-7 often provides maximal stability. [10] Experiment with different organic modifiers and buffer concentrations.
Column degradation.	Use a new column or a different stationary phase. Consider a column specifically designed for polar compounds if degradation products are highly polar.	
Co-elution of N-nitroso-meropenem and meropenem or their degradation products.	Adjust the gradient profile, mobile phase composition, or try an orthogonal column chemistry.	
Low sensitivity or inability to detect N-nitroso-meropenem at low levels	Inadequate detector sensitivity (e.g., UV).	Utilize a more sensitive detector such as a mass spectrometer (LC-MS/MS). [3] [8]
Sample degradation during preparation or analysis.	Prepare samples fresh and keep them in a cooled autosampler. Minimize exposure to light if photolability is suspected.	
Matrix effects in LC-MS/MS analysis.	Employ sample preparation techniques like solid-phase extraction (SPE) to clean up the sample. Use an isotopically labeled internal standard for accurate quantification.	

Inconsistent or non-reproducible degradation rates	Fluctuation in experimental conditions (temperature, pH).	Ensure precise control of temperature using a calibrated water bath or incubator. Prepare buffers accurately and verify the pH of the reaction mixture.
Contamination of reagents or glassware.	Use high-purity reagents and thoroughly clean all glassware.	
Variability in the initial concentration of N-nitroso-meropenem.	Prepare stock solutions carefully and verify their concentration before initiating degradation studies.	
Formation of unexpected or multiple degradation products	Complex degradation pathways under the tested conditions.	Use a hyphenated technique like LC-MS/MS to identify the mass of the unknown peaks. Further structural elucidation may require techniques like high-resolution mass spectrometry (HRMS) and NMR.
Secondary degradation of primary degradation products.	Analyze samples at multiple time points to track the formation and disappearance of transient species.	

Data Presentation

Quantitative data from **N-nitroso-meropenem** degradation studies should be summarized in clear and structured tables. Below are template tables that can be adapted to present experimental findings.

Table 1: Effect of pH on the Degradation of **N-nitroso-meropenem** at [Temperature]°C

pH	Apparent First-Order Rate Constant (k, h ⁻¹)	Half-Life (t _{1/2} , h)	% Degradation at 24h
2.0	[Experimental Value]	[Calculated Value]	[Experimental Value]
4.0	[Experimental Value]	[Calculated Value]	[Experimental Value]
7.0	[Experimental Value]	[Calculated Value]	[Experimental Value]
9.0	[Experimental Value]	[Calculated Value]	[Experimental Value]

Table 2: Effect of Temperature on the Degradation of **N-nitroso-meropenem** at pH [pH Value]

Temperature (°C)	Apparent First-Order Rate Constant (k, h ⁻¹)	Half-Life (t _{1/2} , h)	% Degradation at 24h
4	[Experimental Value]	[Calculated Value]	[Experimental Value]
25	[Experimental Value]	[Calculated Value]	[Experimental Value]
40	[Experimental Value]	[Calculated Value]	[Experimental Value]

Note: The degradation of many beta-lactams follows first-order kinetics.^{[4][5]} The half-life can be calculated using the formula: $t_{1/2} = 0.693 / k$.

Experimental Protocols

Protocol 1: Forced Degradation Study of **N-nitroso-meropenem**

Objective: To investigate the degradation of **N-nitroso-meropenem** under various stress conditions to understand its intrinsic stability and identify potential degradation products.

Materials:

- **N-nitroso-meropenem** reference standard
- Hydrochloric acid (HCl), Sodium hydroxide (NaOH), Hydrogen peroxide (H₂O₂)

- High-purity water
- Acetonitrile (HPLC grade)
- Phosphate or acetate buffers
- HPLC or LC-MS/MS system
- Calibrated pH meter, water bath, and photostability chamber

Methodology:

- Preparation of Stock Solution: Accurately weigh and dissolve **N-nitroso-meropenem** in an appropriate solvent (e.g., water or a buffer at neutral pH) to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Stress Conditions:
 - Acid Hydrolysis: Dilute the stock solution with 0.1 M HCl to a final concentration of 100 µg/mL. Incubate at 60°C for various time points (e.g., 2, 4, 8, 12, 24 hours). Neutralize the samples with 0.1 M NaOH before analysis.
 - Base Hydrolysis: Dilute the stock solution with 0.1 M NaOH to a final concentration of 100 µg/mL. Incubate at room temperature for various time points. Neutralize the samples with 0.1 M HCl before analysis.
 - Oxidative Degradation: Dilute the stock solution with 3% H₂O₂ to a final concentration of 100 µg/mL. Keep the solution at room temperature for 24 hours, protected from light.
 - Thermal Degradation: Dilute the stock solution with a neutral buffer (e.g., pH 7 phosphate buffer) to a final concentration of 100 µg/mL. Incubate at 60°C in the dark for up to 7 days.
 - Photolytic Degradation: Expose the solution (100 µg/mL in a neutral buffer) in a photostability chamber according to ICH Q1B guidelines. A control sample should be wrapped in aluminum foil to protect it from light.
- Sample Analysis: Analyze the stressed samples at each time point using a validated stability-indicating HPLC or LC-MS/MS method. Quantify the remaining **N-nitroso-meropenem** and

monitor for the appearance of new peaks corresponding to degradation products.

Protocol 2: Development of a Stability-Indicating HPLC-UV Method

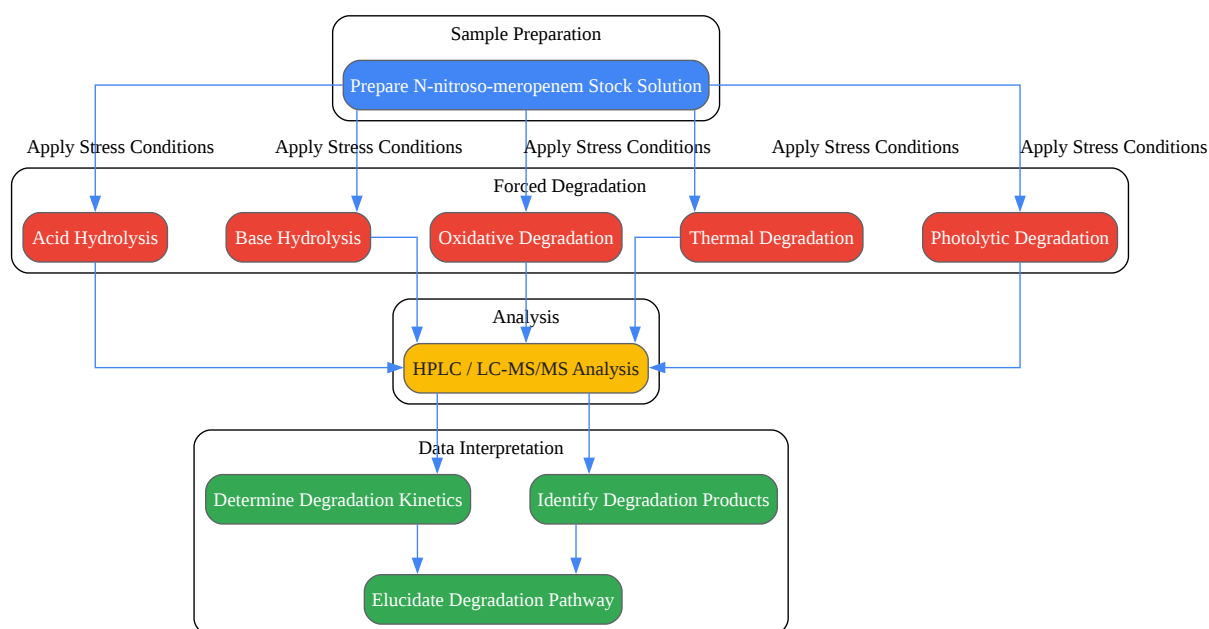
Objective: To develop a reliable HPLC-UV method to separate and quantify **N-nitroso-meropenem** in the presence of its degradation products and the parent drug, meropenem.

Suggested Starting Conditions:

- Column: C18, 250 mm x 4.6 mm, 5 μ m
- Mobile Phase A: 0.05 M phosphate buffer, pH 6.5
- Mobile Phase B: Acetonitrile
- Gradient: Start with a low percentage of B, and gradually increase to elute more retained compounds.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: Monitor at the λ_{max} of **N-nitroso-meropenem** (to be determined by UV scan).
- Column Temperature: 30°C
- Injection Volume: 20 μ L

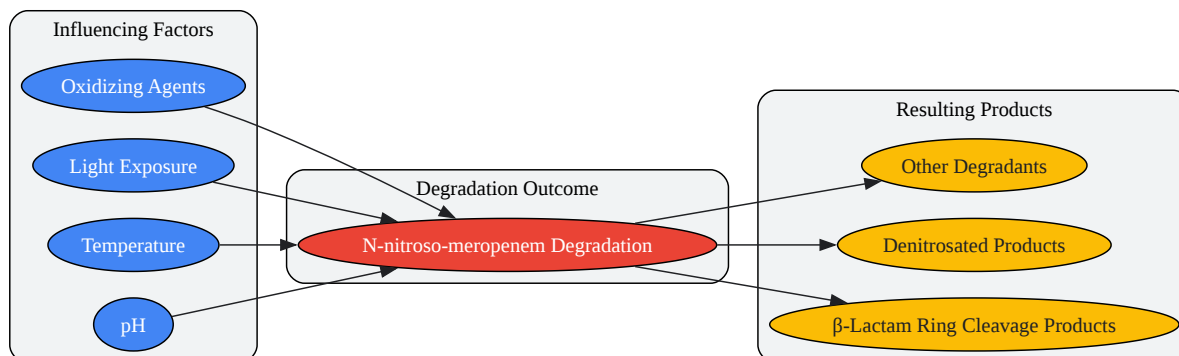
Method Validation: The developed method should be validated according to ICH Q2(R1) guidelines for specificity, linearity, range, accuracy, precision, and robustness. Specificity will be demonstrated by the ability to resolve the **N-nitroso-meropenem** peak from peaks of degradation products generated during forced degradation studies.

Visualizations



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Caption: Experimental workflow for **N-nitroso-meropenem** forced degradation studies.



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Caption: Factors influencing **N-nitroso-meropenem** degradation and potential outcomes.

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